

Application Note: Mass Spectrometry Fragmentation of Diallyl Phthalate-d4

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Compound of Interest

Compound Name: *Diallyl phthalate-d4*

Cat. No.: *B12392886*

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Abstract

This application note provides a detailed protocol and analysis of the mass spectrometry fragmentation of **Diallyl Phthalate-d4** (DAP-d4), a deuterated internal standard for the quantitative analysis of Diallyl Phthalate (DAP). Understanding the fragmentation pattern of DAP-d4 is crucial for developing robust and accurate analytical methods using Gas Chromatography-Mass Spectrometry (GC-MS). This document outlines a typical experimental protocol for the analysis of DAP and DAP-d4, presents the expected mass spectral data, and illustrates the primary fragmentation pathway.

Introduction

Diallyl phthalate (DAP) is a widely used plasticizer in the production of various polymers.[1][2] Due to its potential for leaching into the environment and subsequent human exposure, monitoring its levels in various matrices is of significant importance.[3][4] Stable isotope-labeled internal standards, such as **Diallyl Phthalate-d4**, are essential for accurate quantification by mass spectrometry, as they compensate for variations in sample preparation and instrument

response. This note focuses on the electron ionization (EI) fragmentation of DAP-d4, providing a basis for method development in GC-MS applications.

Experimental Protocol

The following is a general protocol for the analysis of Diallyl Phthalate and its deuterated analog using GC-MS. This protocol can be adapted based on the specific instrumentation and sample matrix.

1. Sample Preparation

- **Standard Preparation:** Prepare a stock solution of Diallyl Phthalate and **Diallyl Phthalate-d4** in a suitable solvent such as isooctane or ethyl acetate. Create a series of calibration standards by diluting the stock solutions to the desired concentration range (e.g., 10 to 1,000 ng/mL).^[3]
- **Sample Extraction:** For solid or liquid samples, perform a solvent extraction using an appropriate organic solvent. Techniques such as liquid-liquid extraction or solid-phase extraction (SPE) may be employed depending on the complexity of the sample matrix.
- **Internal Standard Spiking:** Spike a known amount of **Diallyl Phthalate-d4** into all calibration standards and unknown samples before extraction to ensure accurate quantification.

2. GC-MS Instrumentation and Conditions

- **Gas Chromatograph (GC):** Agilent 8890 GC or equivalent.
- **Mass Spectrometer (MS):** Agilent 5977B MSD or equivalent.
- **GC Column:** A non-polar or mid-polar capillary column, such as a DB-5MS (30 m x 0.25 mm, 0.25 µm film thickness), is recommended for the separation of phthalates.
- **Inlet:** Use a pulsed splitless injection to maximize the transfer of analytes to the column.
- **Carrier Gas:** Helium or Hydrogen. If using hydrogen, an appropriate HydroInert source should be considered.
- **Oven Temperature Program:**

- Initial Temperature: 60°C, hold for 1 minute.
- Ramp: 15°C/min to 280°C, hold for 5 minutes.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM) for quantitative analysis and Scan mode (m/z 50-500) for qualitative confirmation.
 - Ion Source Temperature: 230°C.
 - Quadrupole Temperature: 150°C.

Data Presentation

The primary fragmentation of diallyl phthalate under electron ionization involves the formation of a characteristic phthalic anhydride ion. For **Diallyl Phthalate-d4**, where the four deuterium atoms are located on the benzene ring, the mass of this key fragment will be shifted by 4 Da. The expected major fragment ions for both compounds are summarized in the table below.

m/z (Diallyl Phthalate)	m/z (Diallyl Phthalate-d4)	Ion Structure/Fragment Identity
246	250	Molecular Ion $[M]^+$
205	209	$[M - C_3H_5]^+$ (Loss of an allyl group)
163	167	$[M - C_3H_5O_2]^+$
149	153	$[C_8H_4O_3]^+ / [C_8D_4O_3]^+$ (Phthalic anhydride cation radical)
41	41	$[C_3H_5]^+$ (Allyl cation)

Fragmentation Pathway

The electron ionization mass spectrum of diallyl phthalate is characterized by several key fragmentation steps. The proposed fragmentation pathway for **Diallyl Phthalate-d4** follows a similar logic, with the mass-to-charge ratios of the aromatic fragments shifted by +4 due to the deuterium labeling on the phthalate ring. The base peak in the mass spectra of many phthalate esters is the phthalic anhydride ion at m/z 149.

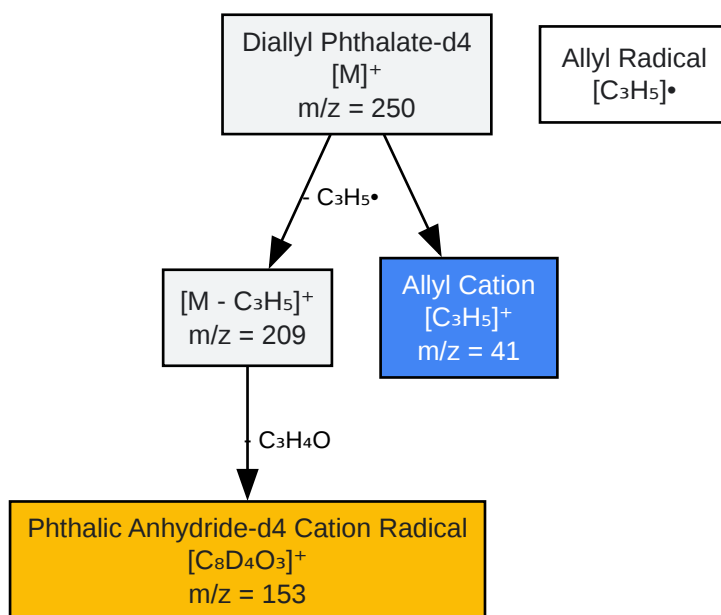


Figure 1. Proposed Fragmentation Pathway of Diallyl Phthalate-d4

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